

# In-Depth Technical Guide: Physical and Chemical Characteristics of Nordiphenhydramine-d5

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## Compound of Interest

Compound Name: Nordiphenhydramine-d5

Cat. No.: B12370790

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## Introduction

**Nordiphenhydramine-d5**, also known as N-desmethyldiphenhydramine-d5, is the deuterated analog of Nordiphenhydramine, a primary metabolite of the first-generation antihistamine, Diphenhydramine. The incorporation of five deuterium atoms into one of the phenyl rings enhances its utility in metabolic studies, pharmacokinetic research, and as an internal standard in analytical assays. This guide provides a comprehensive overview of the known physical and chemical characteristics of **Nordiphenhydramine-d5**, primarily focusing on its hydrochloride salt form, which is the common commercial presentation.

Due to the limited availability of specific experimental data for the deuterated compound, this guide also includes information on the non-deuterated form, Nordiphenhydramine, for comparative purposes. It is crucial to note that while the fundamental chemical structure is analogous, the physical properties of deuterated compounds can exhibit slight variations compared to their non-deuterated counterparts.

## Chemical and Physical Properties

The chemical identity and core physical properties of **Nordiphenhydramine-d5** hydrochloride and its non-deuterated form are summarized below.

Property	Nordiphenhydramine-d5 Hydrochloride	Nordiphenhydramine Hydrochloride
Chemical Name	2-(diphenylmethoxy)-N-methylethylamine-d5 hydrochloride	2-(diphenylmethoxy)-N-methylethylamine hydrochloride
Synonyms	N-desmethyldiphenhydramine-d5 HCl	Nordiphenhydramine HCl, Dimenhydrinate Impurity F
Chemical Formula	C <sub>16</sub> H <sub>15</sub> D <sub>5</sub> ClNO	C <sub>16</sub> H <sub>20</sub> ClNO
Molecular Weight	282.82 g/mol	277.79 g/mol [1]
CAS Number	Not available	53499-40-4[1]
Appearance	White to off-white solid (presumed)	Data not available
Melting Point	Data not available	Data not available
Boiling Point	Data not available	Data not available
Solubility	Data not available	Data not available

## Synthesis and Formulation

**Synthesis:** A specific, detailed experimental protocol for the synthesis of **Nordiphenhydramine-d5** is not readily available in the public domain. The general approach for synthesizing such deuterated compounds involves the use of a deuterated precursor in a multi-step chemical synthesis. For **Nordiphenhydramine-d5**, this would likely involve the use of deuterated bromobenzene or a similar deuterated starting material to introduce the d5-phenyl group.

**Formulation:** **Nordiphenhydramine-d5** is typically supplied as a neat solid, usually in its hydrochloride salt form, for research purposes.

## Analytical Methodologies

A specific analytical method for the quantification of **Nordiphenhydramine-d5** has not been detailed in the available literature. However, a dispersive liquid-liquid microextraction (DLLME)

followed by gas chromatography-flame ionization detection (GC-FID) has been developed for its non-deuterated analog, N-desmethyl diphenhydramine.[2] This method can likely be adapted for the analysis of the deuterated compound.

Dispersive Liquid-Liquid Microextraction (DLLME) Protocol for N-desmethyl diphenhydramine:  
[2]

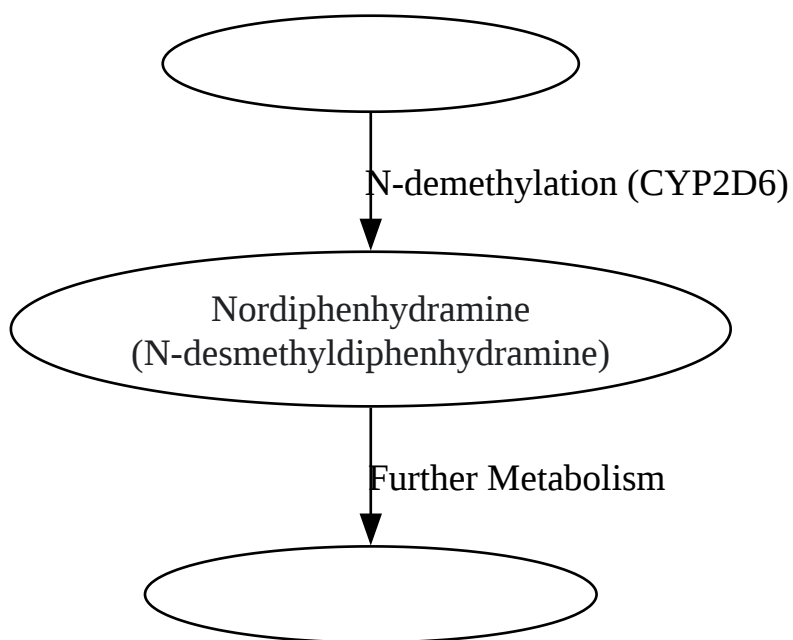
- **Sample Preparation:** Aqueous solutions of the analyte are prepared. The pH is adjusted using concentrated sodium hydroxide and a phosphate buffer.
- **Extraction:** A mixture of toluene (extraction solvent) and acetonitrile (disperser solvent) is rapidly injected into the aqueous sample, forming a cloudy solution.
- **Phase Separation:** The mixture is centrifuged to separate the organic and aqueous phases. To aid in the collection of the toluene layer, the aqueous layer can be frozen.
- **Analysis:** The collected toluene extract is evaporated, reconstituted in a suitable solvent like methanol, and analyzed by GC-FID.

## Spectroscopic Data

Detailed spectroscopic data (NMR, IR, MS) for **Nordiphenhydramine-d5** are not publicly available. However, mass spectrometry data for the non-deuterated form, N-desmethyldiphenhydramine, shows a precursor ion ( $[M+H]^+$ ) with a mass-to-charge ratio ( $m/z$ ) of 242.1539.[3] For **Nordiphenhydramine-d5**, the expected  $[M+H]^+$  ion would be approximately 5 mass units higher, around  $m/z$  247.

## Metabolic Pathways and Biological Interactions

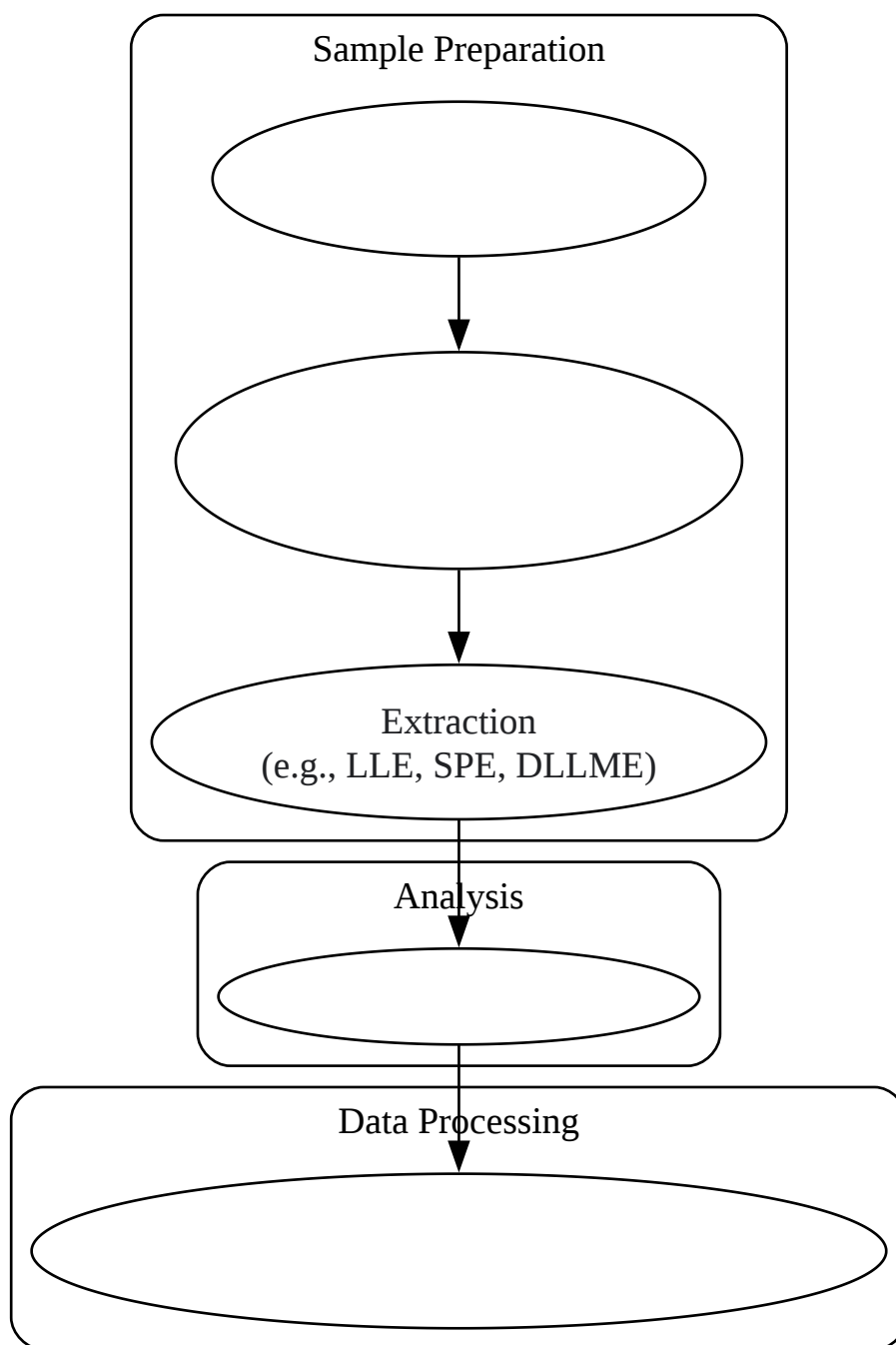
Nordiphenhydramine is the primary N-demethylated metabolite of diphenhydramine.[4] The metabolism of diphenhydramine is primarily carried out by the cytochrome P450 enzyme system in the liver, with CYP2D6 being a key enzyme.[5] The use of **Nordiphenhydramine-d5** is advantageous in metabolic studies as it can be distinguished from its endogenous, non-deuterated counterpart by mass spectrometry, allowing for precise tracking and quantification.



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## Experimental Workflows

The following diagram illustrates a general workflow for the analysis of **Nordiphenhydramine-d5** in a biological matrix, a common application for this deuterated standard.



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## Storage and Stability

Deuterated compounds are generally stable. For long-term storage, it is recommended to keep **Nordiphenhydramine-d5** hydrochloride in a cool, dry place, protected from light.

## Conclusion

**Nordiphenhydramine-d5** is a valuable tool for researchers in drug metabolism, pharmacokinetics, and analytical chemistry. While a comprehensive dataset of its physical and chemical properties is not yet available, this guide consolidates the existing information and provides a framework for its application. Further studies are warranted to fully characterize this important deuterated metabolite.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Physical and Chemical Characteristics of Nordiphenhydramine-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12370790#physical-and-chemical-characteristics-of-nordiphenhydramine-d5]

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